

Preparation of Fast Sulphon Black F Staining Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fast Sulphon Black F*

Cat. No.: *B1349302*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fast Sulphon Black F is a water-soluble, sulfonated azo dye recognized for its utility in various scientific applications. In the realm of biological research, it serves as a histological stain, particularly effective in demonstrating connective tissues. Its strong acidic nature allows it to bind to basic tissue components, providing sharp contrast and clear visualization. Additionally, **Fast Sulphon Black F** is widely employed as a complexometric indicator for the determination of metal ions, most notably copper, through titration with ethylenediaminetetraacetic acid (EDTA). This document provides detailed protocols for the preparation of **Fast Sulphon Black F** solutions for both histological and analytical applications.

Quantitative Data Summary

For ease of comparison, the quantitative parameters for preparing **Fast Sulphon Black F** solutions for its two primary applications are summarized in the table below.

Parameter	Histological Staining (Lignin Pink & Fast Sulphon Black F Method)	Complexometric Indicator
Fast Sulphon Black F Concentration	1% (w/v)	0.5% (w/v)
Solvent	Saturated Picric Acid	Distilled Water
Primary Application	Staining of collagen, muscle, and cytoplasm	Titration of copper ions with EDTA

Experimental Protocols

I. Preparation of Fast Sulphon Black F Staining Solution for Histology (as part of the Lignin Pink and Fast Sulphon Black F Method)

This protocol details the preparation of a **Fast Sulphon Black F** solution for use in a differential staining method for connective tissues, often in conjunction with a counterstain such as Lignin Pink (Acid Red 1).

Materials:

- **Fast Sulphon Black F** (C.I. 26990)
- Picric Acid, saturated aqueous solution
- Distilled water
- Magnetic stirrer and stir bar
- Glass beaker
- Graduated cylinder
- Filter paper

Procedure:

- Prepare a saturated solution of Picric Acid: To prepare the solvent, add an excess of picric acid crystals to distilled water in a glass beaker. Stir the solution for several hours using a magnetic stirrer to ensure saturation. Allow the undissolved crystals to settle at the bottom. Carefully decant or filter the saturated picric acid solution to remove any undissolved crystals.
- Dissolve **Fast Sulphon Black F**: Weigh 1.0 g of **Fast Sulphon Black F** powder and add it to 100 mL of the saturated picric acid solution.
- Mix thoroughly: Place the beaker on a magnetic stirrer and mix until the dye is completely dissolved. This may take several minutes.
- Filter the solution: Filter the prepared staining solution through filter paper to remove any particulate matter.
- Storage: Store the staining solution in a tightly capped, light-protected bottle at room temperature. The solution is stable for several months.

II. Preparation of Fast Sulphon Black F Solution as a Complexometric Indicator

This protocol outlines the preparation of a **Fast Sulphon Black F** solution for use as an indicator in the complexometric titration of copper (II) ions with EDTA.

Materials:

- **Fast Sulphon Black F** (C.I. 26990)
- Distilled water
- Magnetic stirrer and stir bar
- Glass beaker
- Graduated cylinder

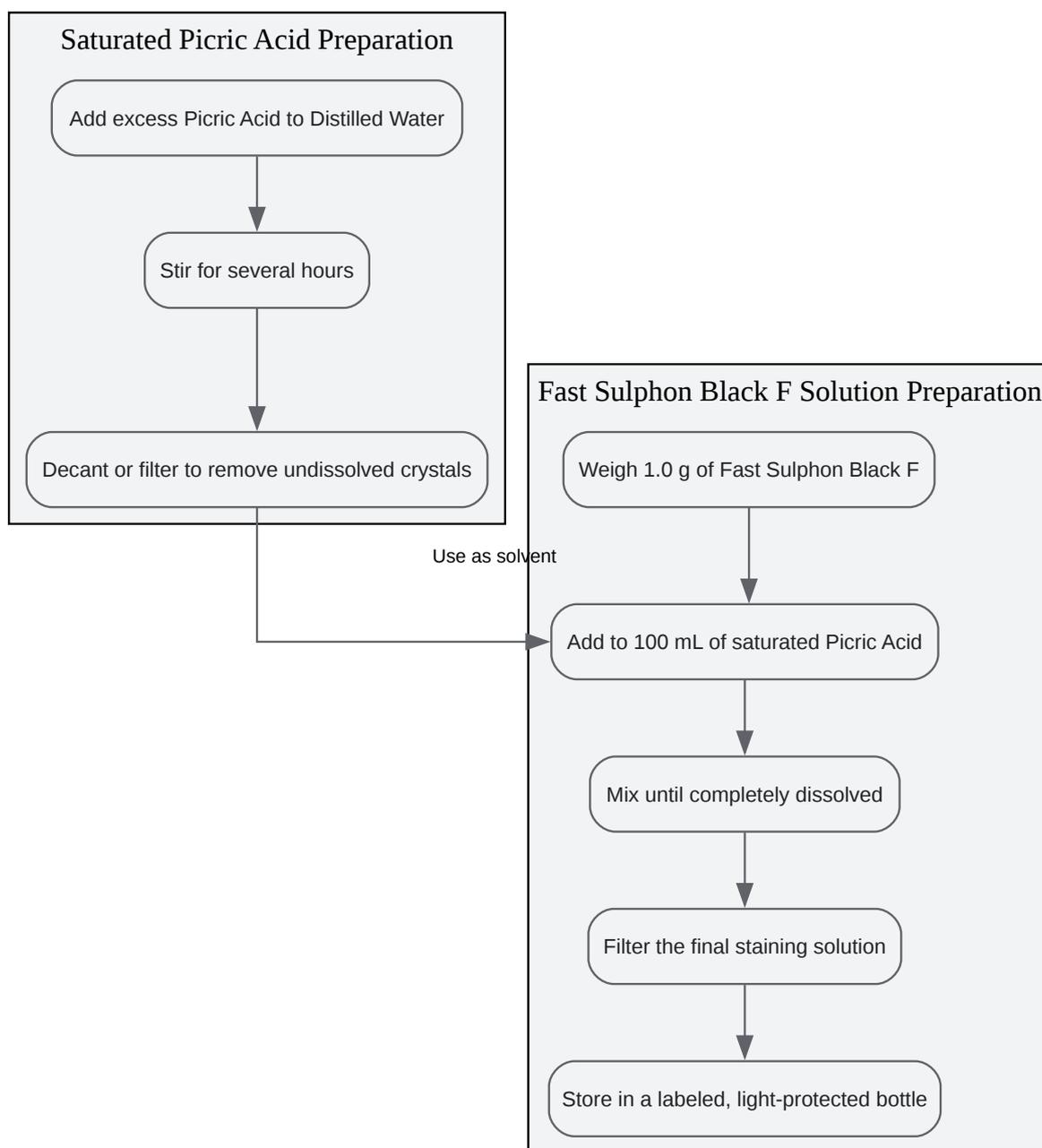
- Filter paper

Procedure:

- Weigh the dye: Accurately weigh 0.5 g of **Fast Sulphon Black F** powder.
- Dissolve in distilled water: Add the weighed dye to 100 mL of distilled water in a glass beaker.
- Mix until dissolved: Use a magnetic stirrer to mix the solution until the **Fast Sulphon Black F** is fully dissolved.
- Filter (optional): For optimal clarity, the solution can be filtered through filter paper.
- Storage: Store the indicator solution in a labeled, sealed container at room temperature.

Visualizations

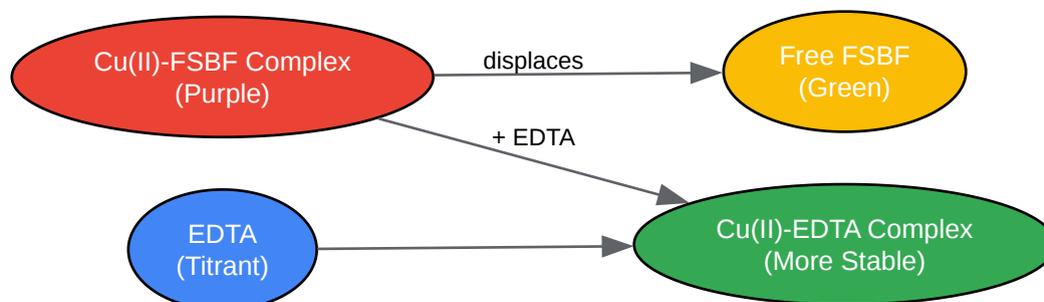
Experimental Workflow for Histological Staining Solution Preparation



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Caption: Workflow for preparing the histological staining solution.

Logical Relationship in Complexometric Titration



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Caption: Displacement reaction in copper titration with EDTA.

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